

A Comparative Guide to the Detection of Norketamine and Dehydronorketamine

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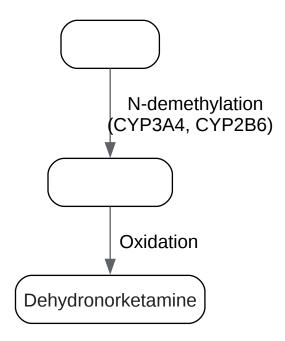
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparative analysis of analytical methodologies for the detection of norketamine and dehydronorketamine, key metabolites of the anesthetic and antidepressant drug, ketamine. Understanding the nuances of detecting these compounds is critical for pharmacokinetic studies, clinical monitoring, and forensic investigations. This document outlines various experimental protocols and presents quantitative performance data to aid in the selection of the most appropriate detection method for specific research needs.

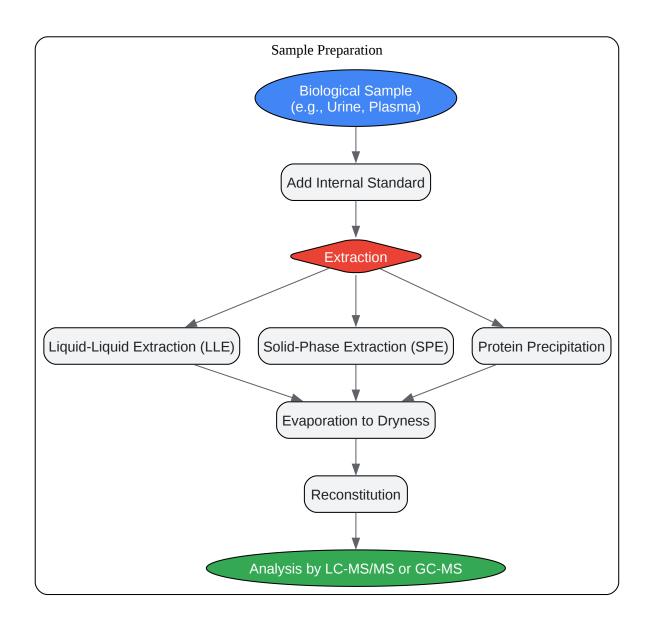
Metabolic Pathway of Ketamine

Ketamine undergoes metabolism in the liver, primarily through N-demethylation to form its active metabolite, norketamine. Norketamine is further metabolized via oxidation to the less active dehydronorketamine.[1][2] Both metabolites, along with the parent drug, are primarily excreted in the urine.[1] The extended detection window of dehydronorketamine, in particular, makes it a valuable biomarker for assessing ketamine administration.[2][3]









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